

Violamine R Disodium (CAS 6252-76-2): Technical Monograph

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Violamine R (disodium)

CAS No.: 6834-97-5

Cat. No.: B3056021

[Get Quote](#)

Content Type: In-Depth Technical Guide Audience: Researchers, Chemical Engineers, and Drug Development Scientists^[1]

Executive Summary

Violamine R (C.I.^[1]^[2]^[3] Acid Violet 9) is a xanthene-based anionic fluorophore and acid dye characterized by its high affinity for amphoteric substrates.^[1] While historically utilized in textile engineering for polyamide and protein fiber coloration, its utility has expanded into advanced materials science and histology. Recent applications leverage its unique fluorescence intermittency ("blinking") behavior for probing polymer glass transition temperatures (

) at the single-molecule level.^[4] This guide provides a rigorous analysis of its chemical structure, synthesis pathways, spectral properties, and validated experimental protocols.^[1]

Chemical Identity & Structural Analysis

Violamine R belongs to the aminoxanthene class of dyes, structurally related to Rhodamine B but distinguished by the presence of sulfonated aryl-amino substituents. Its core chromophore

is the xanthene ring, which is responsible for its intense violet-red coloration and fluorescence.

[1]

Nomenclature and Classification

Property	Detail
Common Name	Violamine R
CAS Registry Number	6252-76-2
Color Index (C.I.)	Acid Violet 9 (C.I. 45190)
IUPAC Name	Sodium 9-(2-carboxylatophenyl)-6-(2-methylanilino)-3-[(2-methyl-4-sulfonato-phenyl)imino]-3H-xanthene
Molecular Formula	
Molecular Weight	612.63 g/mol
Chemotype	Xanthene / Rhodamine derivative

Structural Logic

The molecule consists of a xanthene scaffold substituted at the 3- and 6-positions with

-toluidine (2-methylaniline) groups.[1]

- **Chromophore:** The planar xanthene tricyclic system allows for
-electron delocalization, generating the visible absorption.
- **Auxochromes:** The amino nitrogens donate electrons into the ring system, bathochromically shifting the absorption to the violet region (~529 nm).
- **Solubilizing Group:** A sulfonate group (
) on one of the pendant phenyl rings confers water solubility and anionic character, critical for its function as an acid dye.[1]

Physicochemical Profile

The following data represents the standard physicochemical behavior of Violamine R in aqueous and organic media.

Parameter	Value / Characteristic	Context
Physical Form	Dark red-violet powder	Solid state
Solubility (Water)	~10 g/L (Purple solution)	High solubility due to disodium salt form
Solubility (Ethanol)	Soluble (Red-violet)	Useful for organic staining formulations
(Absorbance)	529 nm	Aqueous solution
Fluorescence Emission	~560–580 nm	Solvent dependent (Stokes shift ~30-50 nm)
Acid Resistance	Turns blue, then precipitates	In presence of strong HCl
Alkali Resistance	Soluble (Redder tone)	Stable in dilute NaOH
Stability	Hygroscopic	Store in desiccated environment

Synthesis & Manufacturing Pathway

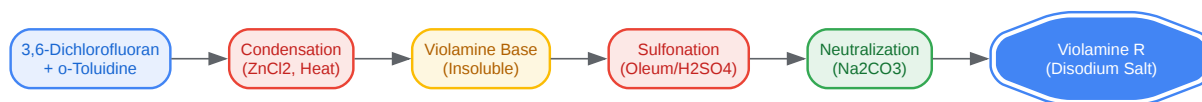
The synthesis of Violamine R typically follows a condensation-sulfonation route.^[1] Understanding this pathway is essential for identifying potential impurities (e.g., unreacted -toluidine or non-sulfonated intermediates).^[1]

Synthetic Workflow

- Condensation: 3,6-Dichlorofluoran is condensed with an excess of -toluidine in the presence of a catalyst (e.g., zinc chloride) to form the unsulfonated base (Violamine Base).^[1]
- Sulfonation: The base is treated with fuming sulfuric acid (oleum) to introduce the sulfonate group, rendering the molecule water-soluble.

- Neutralization: The acid form is neutralized with sodium carbonate/hydroxide to yield the disodium salt.

Reaction Diagram (Graphviz)[1]



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway for Violamine R production from dichlorofluoran precursors.[1]

Mechanism of Action

Protein & Polyamide Interaction (Acid Dyeing)

Violamine R acts as an acid dye, meaning its binding is primarily electrostatic (ionic) but reinforced by non-polar interactions.[1]

- Ionic Bonding: In acidic environments ($\text{pH} < \text{pI}$ of the substrate), amino groups on proteins (histidine, lysine, arginine) or polyamide fibers become protonated ().[1] The anionic sulfonate group () of Violamine R forms a salt bridge with these cationic sites.[1]
- Hydrophobic Interaction: The bulky xanthene core and the methyl groups on the aniline substituents interact with hydrophobic domains of the fiber/tissue, increasing wash fastness.

Fluorescence Mechanism

As a xanthene derivative, Violamine R exhibits fluorescence via the

transition of the xanthene

-system.[1]

- **Environmental Sensitivity:** The quantum yield and blinking behavior are highly sensitive to the rigidity of the local environment. In rigid matrices (e.g., PVA below

) , the dye exhibits distinct "on/off" blinking states, which are suppressed in fluid phases. This property is exploited in polymer physics to map nanoscale viscosity.

Applications in Research & Development

Histology and Cytology

Violamine R is used as a connective tissue stain, often differentiating collagen (stained red/violet) from other tissue components when used in combination with other acid dyes.

Single-Molecule Polymer Physics

Recent research utilizes Violamine R as a probe for Glass Transition Temperature () analysis.[\[1\]](#)

- **Method:** Single molecules of Violamine R are embedded in a polymer film (e.g., Polyvinyl Alcohol).[\[1\]](#)[\[4\]](#)
- **Observation:** Fluorescence microscopy tracks the "blinking" dynamics.
- **Causality:** The rate of overturning in the "dark state" correlates with the local free volume of the polymer, providing a readout of the polymer's phase transition at the nanoscale.

Validated Experimental Protocols

Protocol A: Histological Staining of Collagen (General Guide)

Objective: To visualize connective tissue in tissue sections.[\[1\]](#)

Reagents:

- **Violamine R Stock Solution:** 0.5% (w/v) in distilled water.[\[1\]](#)
- **Acetic Acid Solution:** 1% (v/v).

- Ethanol Series: 70%, 95%, 100%.[\[1\]](#)

Workflow:

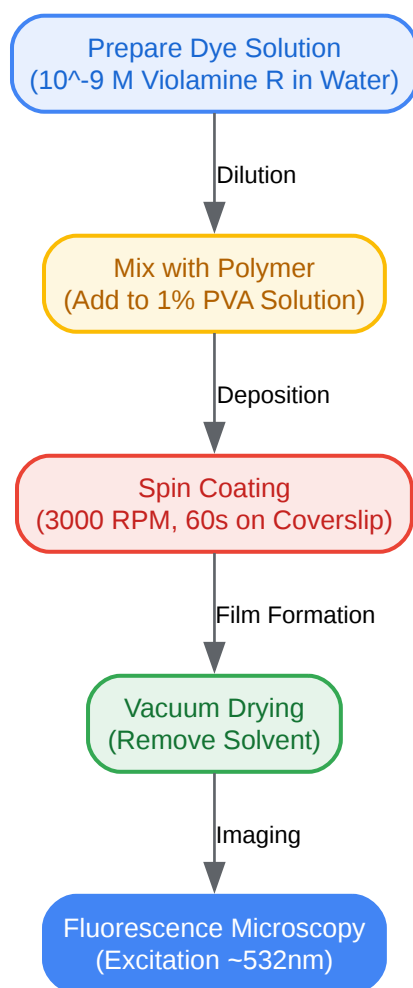
- Deparaffinize tissue sections and hydrate to distilled water.
- Stain with Violamine R solution for 10–15 minutes.
- Differentiate (wash) rapidly in 1% Acetic Acid to remove excess dye and fix the ionic bonds.
- Dehydrate through graded alcohols.
- Clear in xylene and mount.

Result: Collagen fibers appear violet-red; nuclei may require a counterstain (e.g., Hematoxylin) if not stained by Violamine.[\[1\]](#)

Protocol B: Fluorescence Sample Preparation (Polymer Probing)

Objective: Embed Violamine R in PVA for single-molecule imaging.[\[1\]](#)

Workflow Diagram (Graphviz):



[Click to download full resolution via product page](#)

Figure 2: Workflow for preparing single-molecule fluorescence samples.

Safety & Handling (SDS Summary)

While Violamine R is not classified as a high-toxicity hazard, standard laboratory safety is mandatory.

- GHS Classification: Eye Irrit. 2, Skin Irrit. 2.
- PPE: Nitrile gloves, safety goggles, and lab coat are required.
- Inhalation: Avoid dust generation. Use a fume hood when weighing powder.
- Disposal: Dispose of as chemical waste containing organic dyes. Do not flush down drains.

References

- PubChem. (2025).[2] Violamine R | C₃₄H₂₆N₂O₆S | CID 135565878.[2] National Library of Medicine. Retrieved from [[Link](#)][1]
- Riley, E. A., et al. (2011). Two mechanisms for fluorescence intermittency of single violamine R molecules. *Physical Chemistry Chemical Physics*, 13(5), 1879-1887.[1][4] (Cited for Mechanism of Action).[1][4][5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. C.I. Direct Violet 9, disodium salt | SIELC Technologies [sielc.com]
- 2. Violamine R | C₃₄H₂₆N₂O₆S | CID 135565878 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ACID VIOLET 9 | 6252-76-2 [chemicalbook.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Absorption [Violamine R] | AAT Bioquest [aatbio.com]
- To cite this document: BenchChem. [Violamine R Disodium (CAS 6252-76-2): Technical Monograph]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3056021/docs#violamine-r-disodium-cas-6252-76-2-technical-monograph>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)